

Personal protective equipment for handling 3'-Fluoro-4'-methoxyacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Fluoro-4'-methoxyacetophenone

Cat. No.: B120032

[Get Quote](#)

Essential Safety and Handling Guide for 3'-Fluoro-4'-methoxyacetophenone

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3'-Fluoro-4'-methoxyacetophenone**. The following procedures and recommendations are designed to ensure safe operational handling and disposal.

Chemical Profile:

Property	Value
Chemical Name	1-(3-fluoro-4-methoxyphenyl)ethan-1-one
CAS Number	455-91-4
Molecular Formula	C ₉ H ₉ FO ₂
Appearance	Off-white to almost white powder or crystal. ^{[1][2]}
Melting Point	92-94 °C
Hazards	Skin Irritant, Serious Eye Irritant, May cause respiratory irritation. ^{[1][3]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure safety. The following table summarizes the recommended equipment for handling **3'-Fluoro-4'-methoxyacetophenone**.

Body Part	PPE Recommendation	Specifications
Eyes	Safety Goggles	Must be tested and approved under government standards such as EN166 (EU) or ANSI Z87.1 (US).[3] Should provide side protection.
Hands	Chemical-resistant gloves	Nitrile, Neoprene, or Butyl rubber gloves are suitable.[4] Gloves must be inspected before use and disposed of properly after handling the chemical.[5]
Respiratory	NIOSH-approved respirator	A dust mask (e.g., N95) is recommended for low-level exposures.[5] For higher-level protection or in poorly ventilated areas, a respirator with organic vapor cartridges is advised.[5]
Body	Laboratory Coat	A standard lab coat should be worn to prevent skin contact.

Safe Handling and Storage Protocol

Adherence to the following procedural steps is crucial for the safe handling and storage of **3'-Fluoro-4'-methoxyacetophenone**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][7]

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves for any signs of damage.
- Weighing and Transfer: This compound is a solid powder, so care should be taken to avoid creating dust.[3][5] Use a spatula for transfers. If possible, perform these actions in a glove box or a ventilated enclosure.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][8]
- Keep away from incompatible materials such as strong oxidizing agents.[7]

Disposal Plan

Contaminated materials and waste must be disposed of in a safe and compliant manner.

- Waste Collection: Collect all waste containing **3'-Fluoro-4'-methoxyacetophenone** in a designated, labeled, and sealed container.
- Disposal: Dispose of the chemical waste through a licensed professional waste disposal service.[5] Do not dispose of it down the drain.[5] Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][8] If skin irritation occurs, seek medical attention.[1][3]
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3] If feeling unwell, call a poison center or doctor.[3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek medical attention.[3][6]
- Spill: For small spills, carefully sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.[3][5] Ensure the area is well-ventilated. For large spills, evacuate the area and follow emergency procedures.

Visual Workflow for Safe Handling and Emergency Response

The following diagram illustrates the standard operating procedure for handling **3'-Fluoro-4'-methoxyacetophenone** and the appropriate emergency response actions.

Caption: Workflow for handling **3'-Fluoro-4'-methoxyacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3'-Fluoro-4'-methoxyacetophenone | 455-91-4 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 2. ossila.com [ossila.com]

- 3. downloads.ossila.com [downloads.ossila.com]
- 4. sjsu.edu [sjsu.edu]
- 5. beta.lakeland.edu [beta.lakeland.edu]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3'-Fluoro-4'-methoxyacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120032#personal-protective-equipment-for-handling-3-fluoro-4-methoxyacetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com